

Application Notes and Protocols: Flow Cytometry Analysis of STING Agonist-31 Treated Cells

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *STING agonist-31*

Cat. No.: *B10822454*

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Introduction

The Stimulator of Interferator of Genes (STING) pathway is a critical component of the innate immune system that detects cytosolic DNA, leading to the production of type I interferons and other pro-inflammatory cytokines. This response is pivotal in anti-viral and anti-tumor immunity. STING agonists are a promising class of therapeutics being investigated for their potential to enhance the immune response in various disease contexts, particularly in oncology.

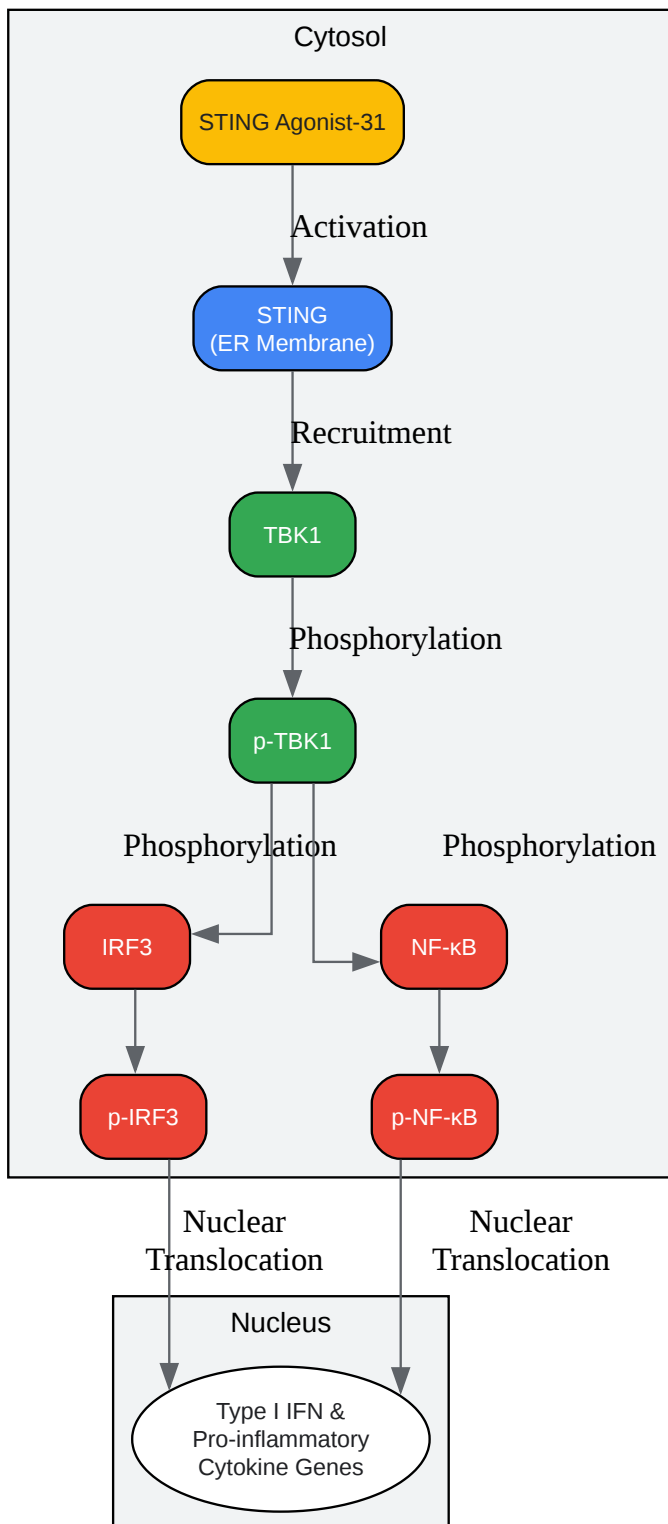
STING Agonist-31 is a novel compound designed to activate the STING signaling cascade. Understanding its impact on different immune cell populations is crucial for its development and application. Flow cytometry is a powerful technique for single-cell analysis, enabling the detailed characterization of cellular phenotypes and functions following treatment with **STING Agonist-31**.

These application notes provide detailed protocols for the analysis of cells treated with **STING Agonist-31** using flow cytometry, including the assessment of immune cell activation, cytokine production, and signaling pathway activation.

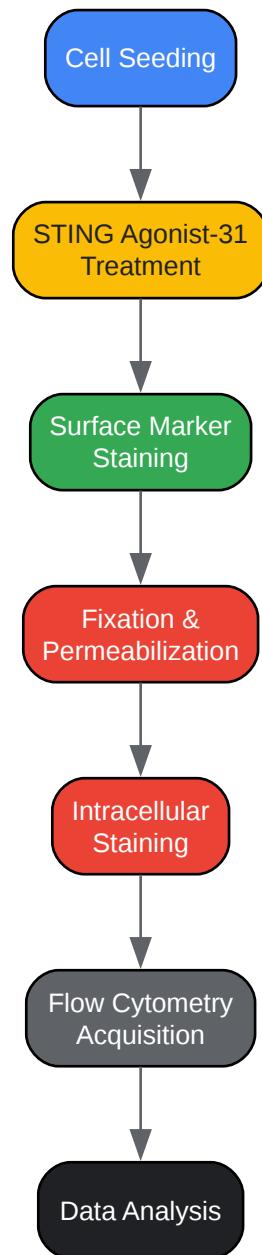
STING Signaling Pathway

The activation of the STING pathway by an agonist like **STING Agonist-31** initiates a signaling cascade that results in the transcription of genes involved in the innate immune response.

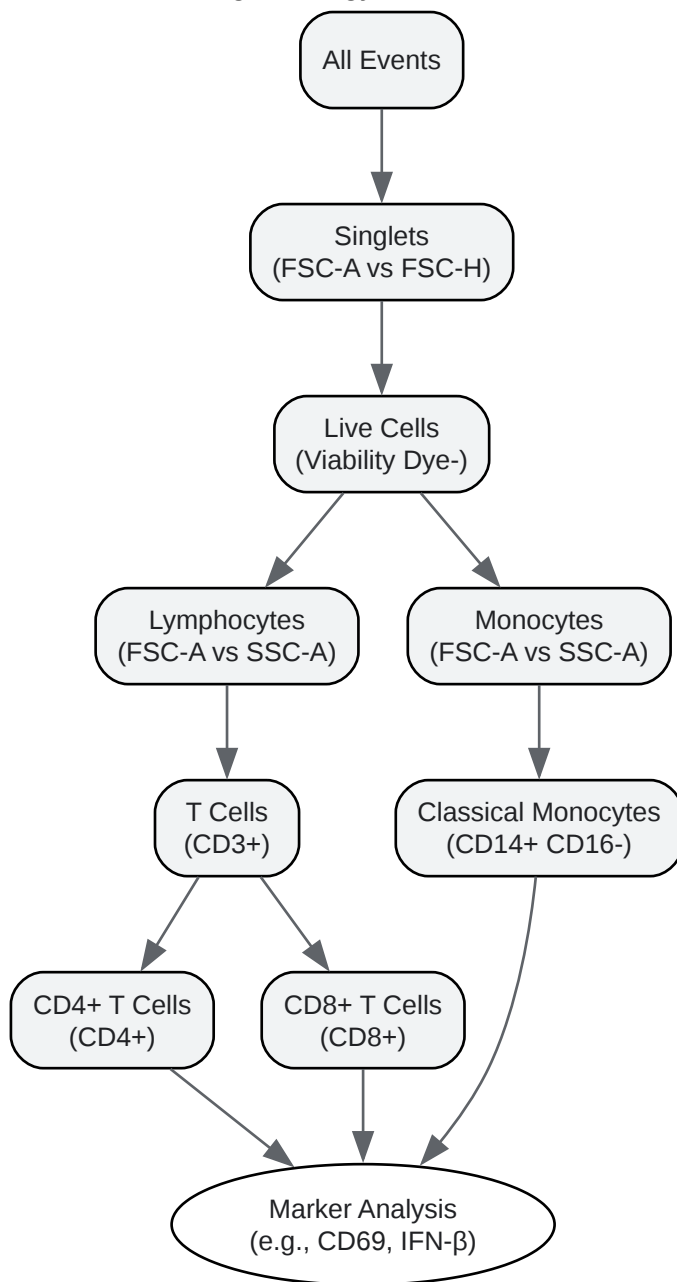
STING Signaling Pathway



Experimental Workflow



Gating Strategy for PBMCs



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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com